

# overcoming solubility limitations in 2-Amino-6-bromopyridine reactions

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## Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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## Basic Properties of 2-Amino-6-bromopyridine

The table below summarizes the fundamental characteristics of **2-Amino-6-bromopyridine**, which are crucial for understanding its behavior in experimental settings [1] [2].

Property	Value / Description
CAS Number	19798-81-3 [2]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrN <sub>2</sub> [1] [2]
Molecular Weight	173.01 g/mol [1] [2]
Purity	≥ 98% (HPLC) [2]
Appearance	Off-white to yellowish solid [2]
Melting Point	88-91 °C [2]
Storage	Store at 0-8 °C [2]

## General Strategies to Overcome Solubility Limitations

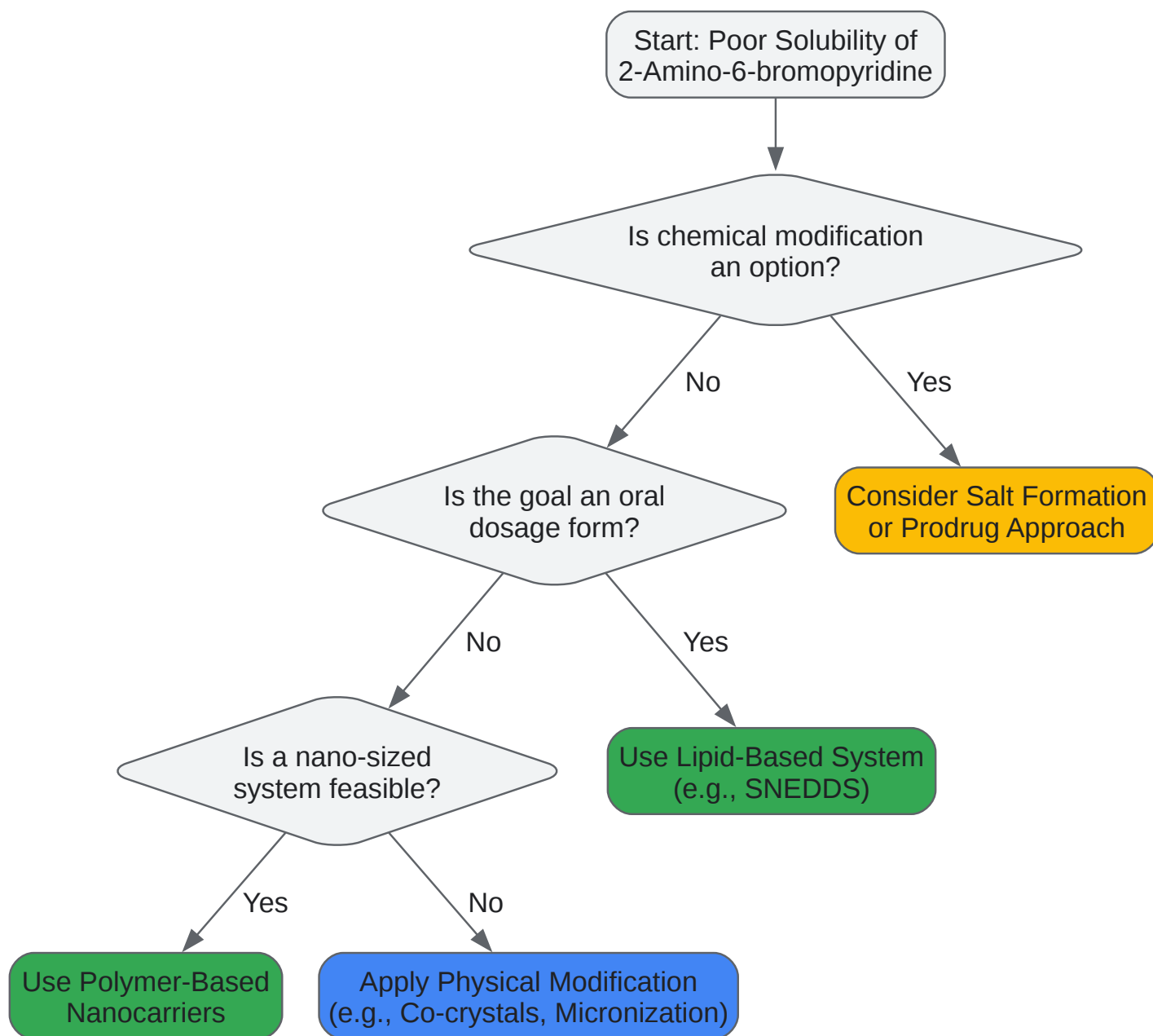
While specific methods for **2-Amino-6-bromopyridine** are not detailed in the search results, the following advanced strategies are broadly applicable to compounds with poor solubility. You can adapt these principles for your experiments [3].

Strategy Category	Examples & Key Notes
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| **Physical Modifications** | - **Micronization/Nanocrystals**: Increasing surface area for dissolution.

- **Solid Dispersions**: Dispensing drug in polymer carrier.
- **Co-crystallization**: Using co-crystal technology to alter solid form.
- **Supercritical Fluid Technology**. [3] | | **Chemical Modifications** | - **Salt Formation**: A classic and highly effective method.
- **Prodrug Formation**: Modifying the drug to improve solubility, which then converts back to the active form in the body. [3] | | **Lipid-Based Delivery Systems** | - **Self-Emulsifying Systems (SMEDDS/SNEDDS)**: Formulations that form fine emulsions.
- **Liposomes, Solid Lipid Nanoparticles (SLNs), Nanostructured Lipid Carriers (NLCs)**. [3] | | **Polymer-Based Nanocarriers** | - **Polymeric Nanoparticles** and **Micelles**: Using amphiphilic polymers to solubilize compounds. [3] |

The following workflow outlines a general decision-making process for selecting the most appropriate strategy based on your project's goals.



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## Frequently Asked Questions

**Q1: Why is the solubility of 2-Amino-6-bromopyridine likely to be poor?** While exact solubility data wasn't available, its high melting point (**88-91 °C**) suggests a strong, orderly crystal lattice, which typically

correlates with low solubility in common solvents [2].

**Q2: What is a key consideration before formulating this compound for oral delivery?** Beyond solubility, you must address **permeability**. Many drugs with poor solubility are also substrates for efflux pumps like **P-glycoprotein (P-gp)**, which can actively pump the drug out of gut cells, leading to very low bioavailability. Combining a solubility-enhancing formulation with a P-gp inhibitor can be a viable strategy [3].

**Q3: The compound appears off-white to yellowish. Is this normal?** Yes, the technical grade of **2-Amino-6-bromopyridine** is specified as an off-white to yellowish solid. For sensitive applications, you may consider further purification [2].

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## References

1. 2-Amino-6-bromopyridine(19798-81-3) 1H NMR spectrum [chemicalbook.com]
2. 2-Amino-6-bromopyridine [chemimpex.com]
3. Advanced Drug Delivery Strategies to Overcome Solubility ... [pmc.ncbi.nlm.nih.gov]

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